

GR 64349 vehicle and solvent compatibility

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B11932321

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GR 64349 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the vehicle and solvent compatibility of **GR 64349**, a potent and selective tachykinin NK₂ receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for creating a stock solution of **GR 64349**?

A1: For initial stock solutions, dimethyl sulfoxide (DMSO) is recommended. A research study indicates the preparation of 10 mM stock solutions in DMSO.[1] Alternatively, sterile water can be used, with a reported solubility of up to 1 mg/mL.

Q2: Can I dissolve **GR 64349** directly in aqueous buffers like PBS or saline for my experiments?

A2: Yes, for in vivo experiments, **GR 64349** can be dissolved in 0.9% saline.[2] For in vitro assays, it is best practice to first prepare a concentrated stock solution in a suitable solvent like DMSO and then make serial dilutions into your aqueous experimental buffer or cell culture medium. This minimizes the risk of precipitation.

Q3: How should I store stock solutions of **GR 64349**?

A3: Stock solutions should be stored at -20°C or -80°C.[3] To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is advisable to aliquot the stock solution into smaller,

single-use volumes.

Q4: What is the stability of **GR 64349** in working solutions?

A4: While specific stability data for **GR 64349** in various working solutions is not extensively published, peptides in aqueous solutions are generally susceptible to degradation over time, especially at room temperature. It is recommended to prepare fresh working dilutions for each experiment from a frozen stock solution. If temporary storage of a working solution is necessary, it should be kept on ice and used within the same day.

Q5: I am observing precipitation when diluting my DMSO stock solution into an aqueous buffer. What should I do?

A5: Precipitation upon dilution can occur if the concentration of the peptide in the final aqueous solution exceeds its solubility limit or if the percentage of DMSO is too high. To troubleshoot this, try the following:

- Increase the volume of the aqueous buffer to achieve a lower final concentration of **GR 64349**.
- Ensure the final concentration of DMSO in your working solution is low (typically less than 0.5%) to avoid solvent-induced artifacts in biological assays.
- Consider using a different aqueous buffer or adding a small amount of a stabilizing agent, though this should be validated for compatibility with your specific assay.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving GR 64349	Incomplete solubilization in the chosen solvent.	For aqueous solutions, gentle warming or brief sonication may aid dissolution. Ensure the concentration does not exceed the solubility limit (e.g., 1 mg/mL in water). For DMSO, ensure the solvent is of high purity and anhydrous.
Inconsistent Experimental Results	Degradation of GR 64349 in stock or working solutions.	Aliquot stock solutions to minimize freeze-thaw cycles. Prepare fresh working dilutions for each experiment. Avoid prolonged storage of working solutions at room temperature.
Precipitation in Cell Culture Media	The concentration of GR 64349 exceeds its solubility in the media, or interaction with media components.	Prepare a higher dilution series from your stock solution. Ensure the final DMSO concentration is minimal and compatible with your cell line. Perform a solubility test in your specific cell culture medium before conducting the full experiment.
Low Bioactivity Observed	Incorrect storage, multiple freeze-thaw cycles, or degradation of the peptide.	Confirm that stock solutions have been stored properly at -20°C or -80°C.[3] Use a fresh aliquot of the stock solution to prepare new dilutions. If possible, verify the activity of GR 64349 in a well-established positive control assay.

Vehicle and Solvent Compatibility Data

The following table summarizes the known solubility and compatibility of **GR 64349** with common laboratory vehicles and solvents.

Solvent/Vehicle	Concentration	Application	Notes
Water	Up to 1 mg/mL	Stock and working solutions	Solubility is confirmed by multiple suppliers.
DMSO	Up to 10 mM	Stock solutions	A common solvent for preparing concentrated stocks for in vitro studies. [1]
0.9% Saline	0.01 - 10 mg/mL	In vivo administration	Has been successfully used as a vehicle for intravenous and subcutaneous injections in rats. [2]
PBS (Phosphate-Buffered Saline)	Not explicitly stated	General buffer for dilutions	While not specifically documented, GR 64349 is expected to be soluble in PBS, similar to saline. It is advisable to perform a small-scale solubility test first.
Cell Culture Media	Varies (typically nM to μ M range)	In vitro cell-based assays	Final concentrations are typically low. Prepare by diluting a DMSO stock solution. Ensure the final DMSO concentration is non-toxic to cells.

Experimental Protocols

Preparation of GR 64349 Stock Solution

Objective: To prepare a concentrated stock solution of **GR 64349** for subsequent dilution.

Materials:

- **GR 64349** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes

Procedure:

- Allow the vial of lyophilized **GR 64349** to equilibrate to room temperature before opening to prevent condensation.
- Centrifuge the vial briefly to ensure all the powder is at the bottom.
- Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Gently vortex or pipette up and down to ensure the peptide is fully dissolved.
- Aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C until use.

In Vitro Calcium Mobilization Assay

Objective: To measure the potency of **GR 64349** in stimulating intracellular calcium release in cells expressing the NK₂ receptor. This is a representative functional assay.

Materials:

- CHO cells stably expressing the human NK₂ receptor
- Cell culture medium (e.g., DMEM/F-12)

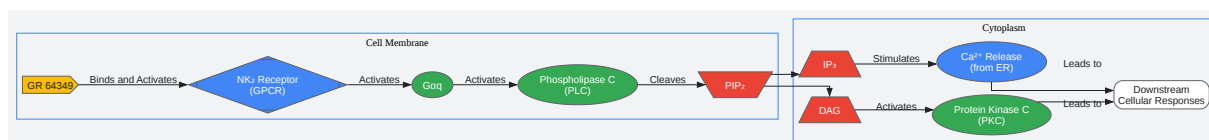
- Fetal Bovine Serum (FBS)
- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM or Fluo-4 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- **GR 64349** stock solution (e.g., 10 mM in DMSO)
- Positive control (e.g., Neurokinin A)
- 96-well black, clear-bottom plates
- Fluorescence plate reader

Procedure:

- **Cell Plating:** Seed the NK₂ receptor-expressing CHO cells into 96-well plates at an appropriate density and allow them to adhere overnight.
- **Dye Loading:** The next day, wash the cells with assay buffer. Load the cells with a calcium-sensitive fluorescent dye according to the manufacturer's instructions (typically for 30-60 minutes at 37°C).
- **Preparation of Dilutions:** Prepare a serial dilution of **GR 64349** in the assay buffer from the DMSO stock solution. The final concentrations should typically range from pM to μM. Also, prepare dilutions of the positive control.
- **Calcium Measurement:** Place the 96-well plate into a fluorescence plate reader. Measure the baseline fluorescence.
- **Compound Addition:** Add the diluted **GR 64349** or control solutions to the wells and immediately begin recording the fluorescence intensity over time.
- **Data Analysis:** The change in fluorescence intensity reflects the change in intracellular calcium concentration. Plot the peak fluorescence response against the logarithm of the **GR 64349** concentration to generate a dose-response curve and calculate the EC₅₀ value.

Visualizations

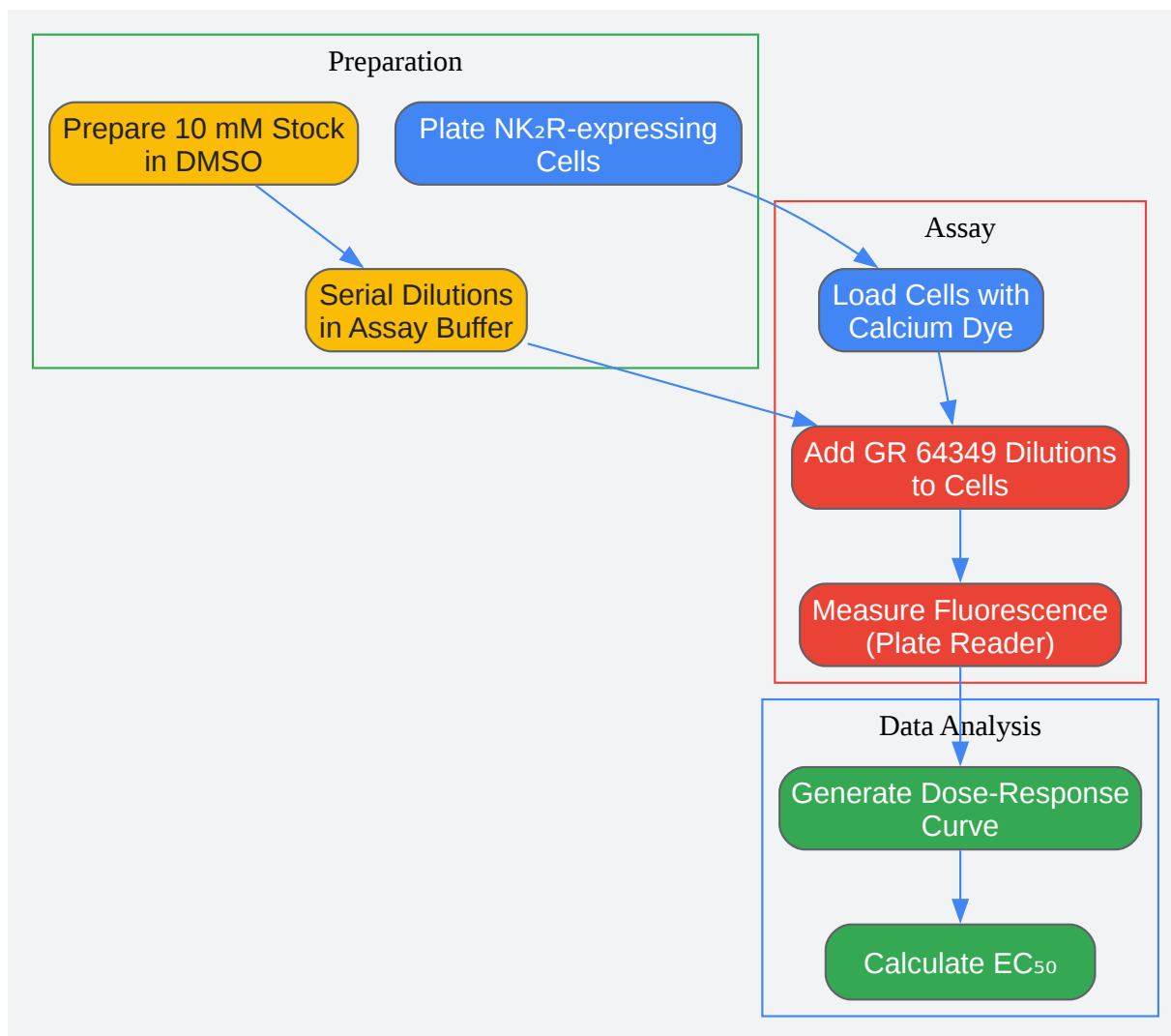
NK₂ Receptor Signaling Pathway



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Caption: **GR 64349** activates the NK₂ receptor, leading to downstream signaling.

Experimental Workflow for In Vitro Assay



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Caption: A typical workflow for an in vitro functional assay using **GR 64349**.

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